

TDZD-8 solubility DMSO ethanol

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Compound Focus: Tdzd-8

CAS No.: 327036-89-5

Cat. No.: S548777

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TDZD-8 Basic Data

Property	Detail
CAS Number	327036-89-5 [1] [2]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂ S [1] [2]
Molecular Weight	222.26 g/mol [1] [2]
IUPAC Name	4-benzyl-2-methyl-1,2,4-thiadiazolidine-3,5-dione [1]

Solubility Data

The solubility of **TDZD-8** in DMSO and ethanol is consistently reported across multiple suppliers. The data is summarized in the table below.

Solvent	Solubility	Source / Product
DMSO	100 mM	Tocris Bioscience [1]
DMSO	20 mg/mL	ProSci (Scientist.com) [2]

Solvent	Solubility	Source / Product
Ethanol	100 mM	Tocris Bioscience [1]
Ethanol	20 mg/mL	ProSci (Scientist.com) [2]

Note on Concentration Units: The two reported values are equivalent. A solubility of **20 mg/mL is equal to approximately 90 mM**, given the molecular weight of 222.26 g/mol. The small difference from the reported 100 mM is likely due to rounding or different measurement conditions.

Example Experimental Protocol

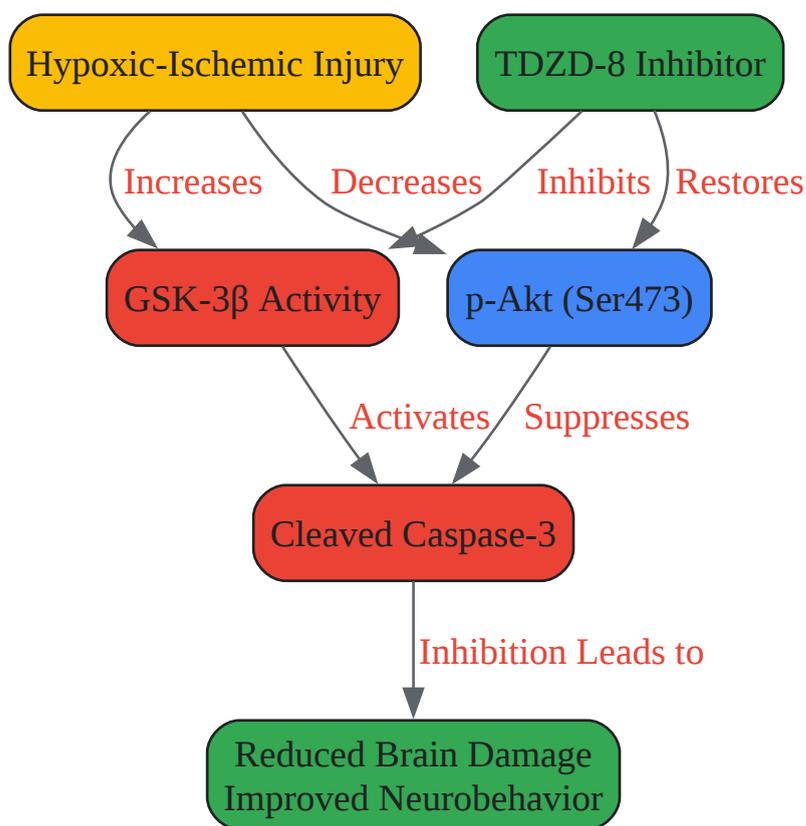
While a dedicated protocol for measuring **TDZD-8**'s solubility was not found, its application in a biological context is detailed in a 2017 study on neonatal hypoxic-ischemic brain injury [3]. This provides a reliable reference for its use in solution.

- **Animal Model:** Postnatal day 7 (P7) mouse pups [3].
- **Dosing Solution:** **TDZD-8** was prepared at a concentration of **5 mg/kg** [3].
- **Vehicle:** The compound was dissolved in a vehicle consisting of **5% DMSO**, **5% Tween-80**, and **90% saline** [3].
- **Administration:** The solution was administered intraperitoneally (i.p.) 20 minutes before inducing ischemia, with an injection volume of 20 μ L per gram of body weight [3].

Biological Context & Signaling Pathway

TDZD-8 is a selective, non-ATP competitive inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β), with an IC_{50} of 2 μ M [2]. It does not significantly inhibit several other kinases like Cdk-1 or PKA at concentrations over 100 μ M [2]. Its neuroprotective role, as investigated in the mentioned study, can be visualized through its action on a key signaling pathway.

The diagram below illustrates the proposed mechanism by which **TDZD-8** exerts a neuroprotective effect against hypoxic-ischemic (HI) brain injury, based on the findings from the study [3].



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This model shows that **TDZD-8**-mediated inhibition of GSK-3 β , coupled with the restoration of pro-survival p-Akt signaling, converges to suppress the activation of the key executioner protein caspase-3, leading to reduced cell death [3].

Key Considerations for Researchers

- **Solubility and Storage:** For a 20 mg/mL stock solution in DMSO or ethanol, divide into single-use aliquots and store at -20°C to avoid freeze-thaw cycles and maintain stability [2].
- **In Vitro Use:** Dilute stock solution into aqueous buffers with a final DMSO concentration typically ≤ 0.1 -0.5% to maintain cell viability.
- **Handling:** The provided protocol suggests that a vehicle with 5% DMSO and 5% Tween-80 is well-tolerated for intraperitoneal injection in neonatal mice [3].

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References

1. CAS RN 327036-89-5 | Fisher Scientific [fishersci.com]
2. - TDZD | Scientist.com 8 [app.scientist.com]
3. GSK-3 β inhibitor TDZD-8 reduces neonatal hypoxic-ischemic ... [pmc.ncbi.nlm.nih.gov]

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